

Decoding NOTAMs: A Technical Guide to Aeronautical Information Extraction

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Abstract: Notices to Air Missions (**NOTAM**s) are critical, time-sensitive messages integral to the safety and efficiency of the global aviation system.[1][2][3] These notices, however, are composed in a highly condensed, coded format, presenting a significant data extraction and interpretation challenge. This technical guide provides a comprehensive methodology for decoding **NOTAM** contractions and abbreviations. It establishes a systematic protocol for parsing **NOTAM** structure, presents categorized tables of common contractions for efficient reference, and utilizes logical diagrams to illustrate the decoding workflow. While the domain of application is aeronautical, the principles of structured data extraction and interpretation from coded messaging are broadly applicable across scientific and technical research fields.

Introduction to NOTAMs

A **NOTAM** is an official notice distributed by aviation authorities to alert pilots and other flight operations personnel of potential hazards, or changes to facilities, services, and procedures in the National Airspace System.[1] The information is essential for flight planning and safety, covering a wide range of topics from runway closures and navigational aid outages to airspace restrictions.[1][4] The format is standardized globally by the International Civil Aviation Organization (ICAO) to ensure consistency, though regional variations exist.[2][3] The core challenge for any data-driven analysis lies in the **NOTAM**'s use of specialized contractions and



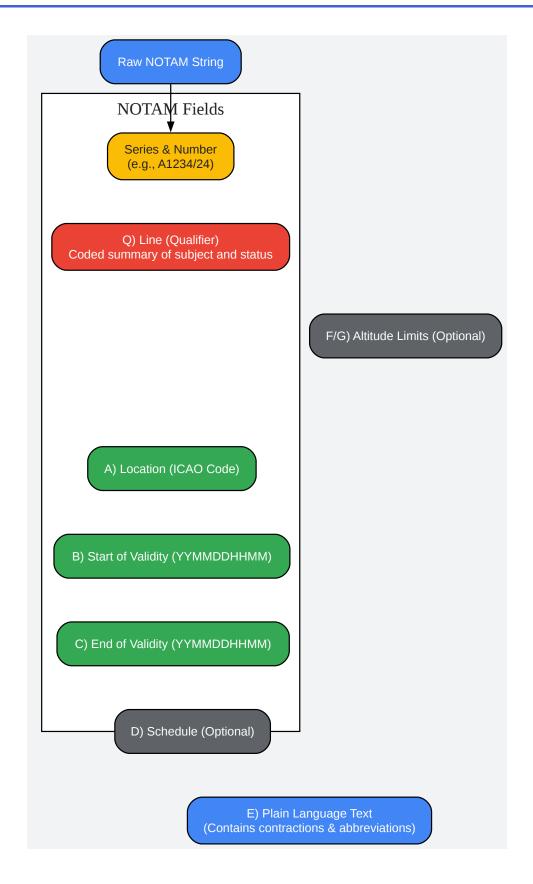
a rigid, coded structure to convey information concisely. This guide provides the foundational knowledge to systematically decode these messages.

The Structure of a NOTAM

A **NOTAM** is not a block of free text but a structured message with distinct fields. Understanding this structure is the first step in the decoding protocol. The primary components are organized into a series of "Items" or fields, most notably the Qualifier Line (Q-line) and Items A through G.[2][5]

The diagram below illustrates the fundamental structure of a standard ICAO-formatted **NOTAM**.





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Caption: Logical structure of a standard ICAO **NOTAM**.



Decoding Protocol

This section provides a systematic workflow for translating a raw **NOTAM** into human-readable information. This process can be adapted for automated, computational parsing or manual interpretation.

Experimental Protocol: Step-by-Step NOTAM Decoding

- Isolate the **NOTAM** Number: Identify the initial series and number (e.g., A1184/24), which serves as a unique identifier.[6]
- Parse the Qualifier (Q) Line: This is the most data-rich coded line.[2][7]
 - It begins with Q).
 - The first element is the Flight Information Region (FIR) (e.g., OMAE).[5][6]
 - The next five letters are the Q-Code, a critical component that summarizes the NOTAM.[6]
 [8][9]
 - The 2nd and 3rd letters identify the subject (e.g., MR for Movement Area Runway).[6] [7][8]
 - The 4th and 5th letters identify the status (e.g., LC for Closed).[7]
 - Subsequent codes define the traffic (IV for IFR and VFR), purpose, and scope.
- Identify Location and Validity:
 - Item A): Extract the 4-letter ICAO location identifier (e.g., OMDB for Dubai Intl.).[2][6]
 - Item B): Extract the start date/time in YYMMDDHHMM UTC format.[3][6]
 - Item C): Extract the end date/time. A value of PERM indicates permanent.
- Translate the Message Body (Item E):
 - This field contains the core message in an abbreviated format (e.g., RWY 12R/30L CLSD).
 [6]



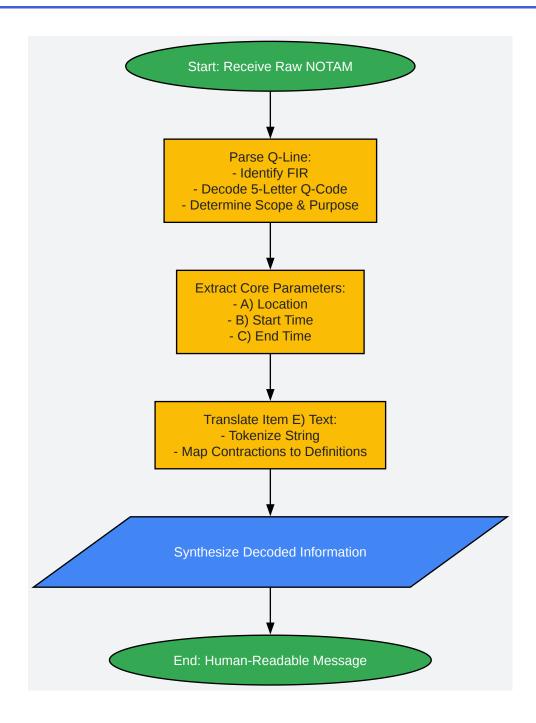




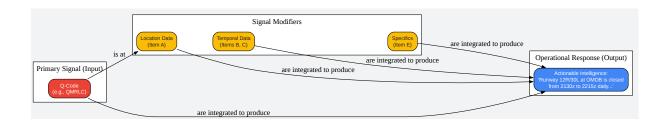
- Process the text sequentially, referencing the abbreviation tables (Section 4.0) to expand each contraction. For example, RWY becomes "Runway" and CLSD becomes "Closed".
- Synthesize the Information: Combine the decoded fields into a complete, understandable statement.

The following diagram visualizes this decoding workflow.









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